

# An In-Depth Technical Guide on Methyl 2-amino-4-methoxynicotinate

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## Compound of Interest

Compound Name: *Methyl 2-amino-4-methoxynicotinate*

Cat. No.: *B8131930*

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This document provides a detailed overview of the fundamental physicochemical properties of **Methyl 2-amino-4-methoxynicotinate**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

## Physicochemical Data

The core molecular attributes of **Methyl 2-amino-4-methoxynicotinate** are summarized in the table below. This data is essential for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

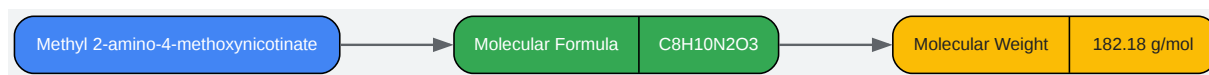
Property	Value	Source
Molecular Formula	C8H10N2O3	PubChem[1]
Molecular Weight	182.18 g/mol	PubChem[1]

This foundational data serves as a critical reference point for any research or development activities involving this compound.

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (molecular formula), and its molar mass (molecular weight) is a fundamental concept in chemistry. The

following diagram illustrates this logical connection.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. Methyl 2-amino-4-methoxypyridine-3-carboxylate | C8H10N2O3 | CID 131557944 - PubChem [pubchem.ncbi.nlm.nih.gov]
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